

Technical Support Center: DAF-FM Diacetate

Nitric Oxide Detection

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Compound of Interest

Compound Name: 2',7'-Difluorofluorescein

Cat. No.: B044483

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This guide provides troubleshooting solutions and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using DAF-FM diacetate to detect nitric oxide (NO).

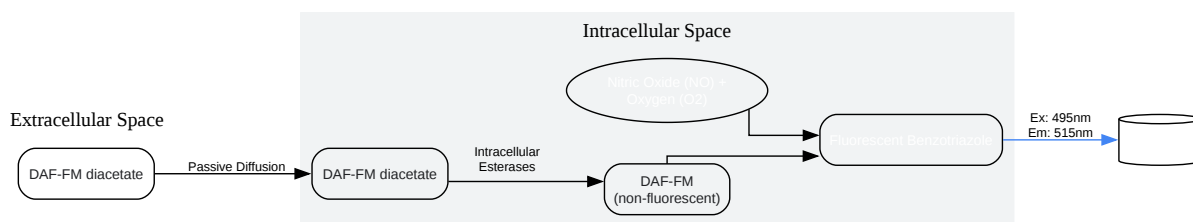
Frequently Asked Questions (FAQs)

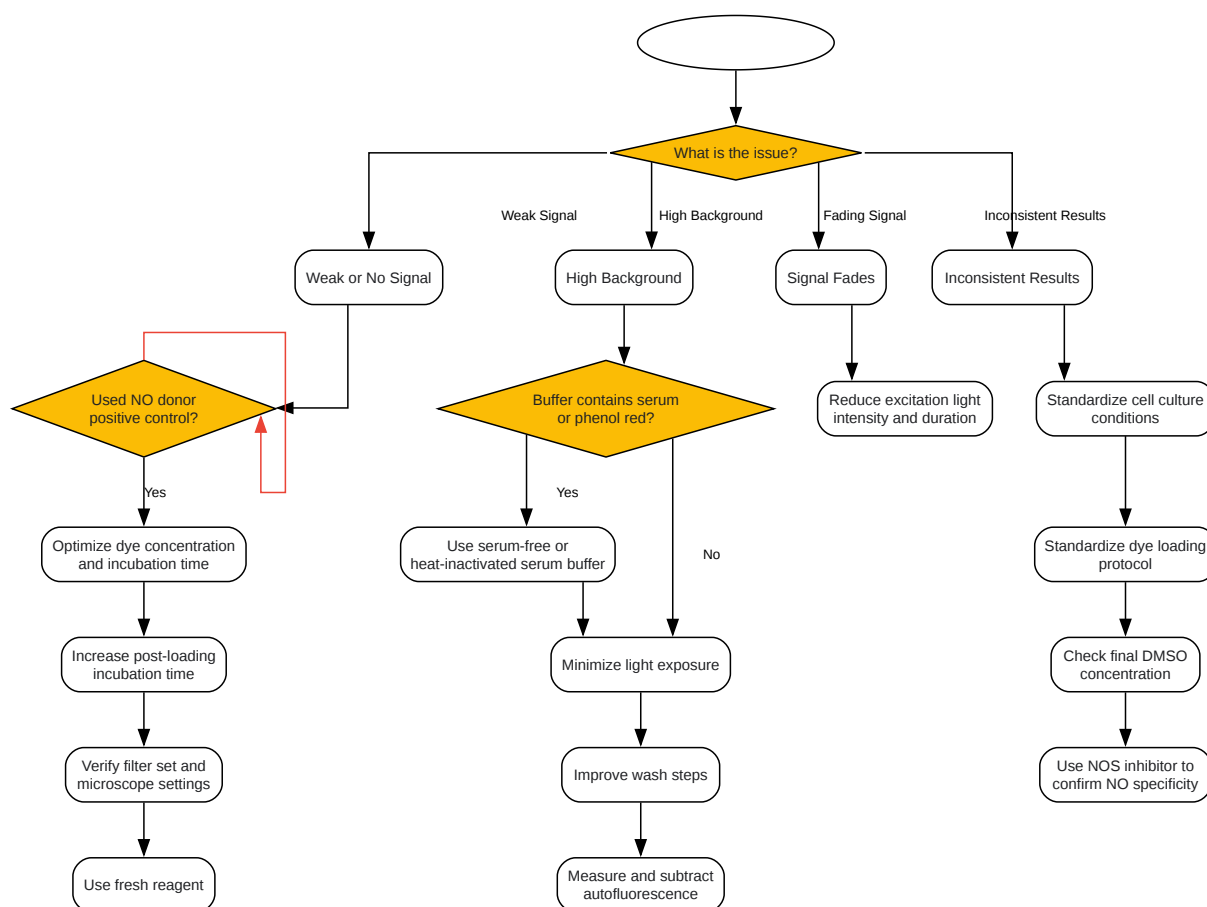
Q1: What is DAF-FM diacetate and how does it detect nitric oxide?

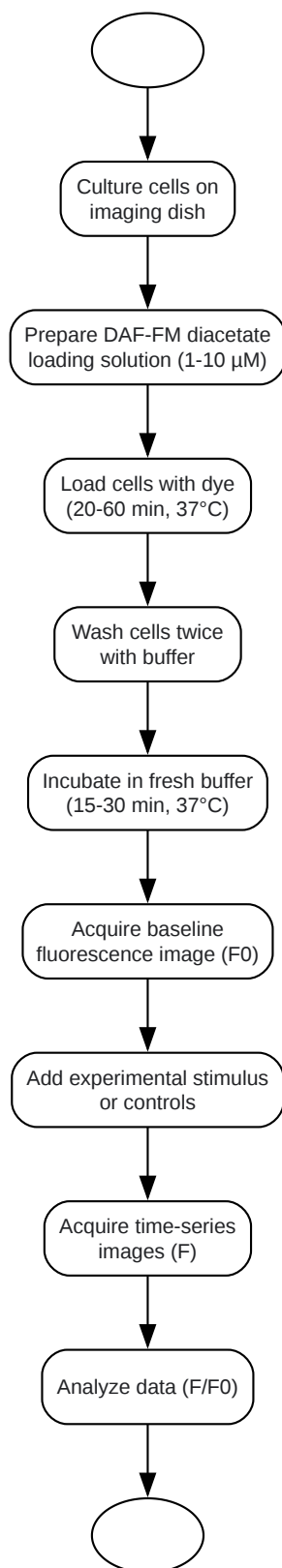
DAF-FM diacetate (4-amino-5-methylamino-2',7'-difluorofluorescein diacetate) is a cell-permeable dye used for the detection of intracellular nitric oxide (NO).^{[1][2]} Its mechanism involves several steps:

- **Cellular Uptake:** Being cell-permeable, DAF-FM diacetate passively diffuses across the cell membrane into the cytoplasm.^{[3][4]}
- **Enzymatic Cleavage:** Inside the cell, intracellular esterases cleave the diacetate groups from the DAF-FM diacetate molecule. This cleavage traps the probe, now in its less cell-permeable form (DAF-FM), within the cell.^{[1][2]}
- **Reaction with Nitric Oxide:** In the presence of NO and oxygen, the essentially non-fluorescent DAF-FM reacts to form a highly fluorescent benzotriazole derivative.^{[3][4][5]}
- **Fluorescence Detection:** The resulting fluorescent product can be detected using standard fluorescein filter sets, with an excitation maximum around 495 nm and an emission

maximum around 515 nm.[3][6] The intensity of the fluorescence is proportional to the concentration of nitric oxide.







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